

Idh2R140Q-IN-2 solubility and stability in DMSO and culture media

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Compound of Interest

Compound Name: *Idh2R140Q-IN-2*

Cat. No.: *B12380947*

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Technical Support Center: Idh2R140Q-IN-2

Welcome to the technical support center for **Idh2R140Q-IN-2**. This resource provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **Idh2R140Q-IN-2** in DMSO and culture media.

Frequently Asked Questions (FAQs) & Troubleshooting

Here we address common questions and issues that may arise during the handling and use of **Idh2R140Q-IN-2** in experimental settings.

Q1: What is the recommended solvent for dissolving **Idh2R140Q-IN-2**?

A1: The recommended solvent for **Idh2R140Q-IN-2** is Dimethyl Sulfoxide (DMSO). It is an orally active triaminotriazine derivative that functions as an inhibitor of the mutant IDH2 R140Q enzyme.^[1]

Q2: I dissolved **Idh2R140Q-IN-2** in DMSO, but it precipitated when I added it to my aqueous culture medium. What should I do?

A2: This is a common issue when diluting a concentrated DMSO stock solution into an aqueous buffer or medium. To prevent precipitation, it is recommended to perform serial dilutions of the DMSO stock in DMSO first to lower the concentration before the final dilution

into your culture medium. Ensure the final concentration of DMSO in your cell culture is low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity. A stepwise dilution process can also help prevent the compound from precipitating.

Q3: What is the maximum concentration of DMSO that is safe for my cells?

A3: The tolerance of cell lines to DMSO can vary. However, a general guideline is to keep the final concentration of DMSO in the culture medium at or below 0.5% to minimize toxic effects on the cells. Some robust cell lines may tolerate up to 1%, but it is always best to perform a vehicle control experiment to assess the impact of DMSO on your specific cell line.

Q4: How should I store the powdered form of **Idh2R140Q-IN-2**?

A4: The powdered, solid form of **Idh2R140Q-IN-2** should be stored under the conditions specified in the Certificate of Analysis.^[1] Typically, this involves storage at -20°C for long-term stability.

Q5: How should I store the **Idh2R140Q-IN-2** stock solution in DMSO?

A5: DMSO stock solutions should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles. These aliquots should be stored at -20°C or -80°C . While some compounds in DMSO are stable for extended periods when frozen, it is good practice to use freshly prepared solutions or to minimize the storage time of stock solutions.

Q6: I am seeing unexpected results or a lack of activity with my **Idh2R140Q-IN-2**. What could be the cause?

A6: Several factors could contribute to this:

- **Compound Instability:** While generally stable in DMSO when stored properly, the stability of triazine derivatives in aqueous solutions can be influenced by pH.^[2] Ensure your culture medium pH is stable.
- **Precipitation:** The compound may have precipitated out of solution, reducing its effective concentration. Visually inspect your culture medium for any signs of precipitation.

- **Incorrect Concentration:** Double-check your dilution calculations to ensure the final concentration in your experiment is accurate.
- **Cell Line Health:** Ensure your cells are healthy and viable.

Quantitative Data Summary

While specific quantitative solubility and stability data for **Idh2R140Q-IN-2** is not publicly available, the following tables provide a summary of typical values and recommendations based on general knowledge of similar small molecule inhibitors.

Table 1: Solubility of **Idh2R140Q-IN-2**

Solvent	Recommended Maximum Concentration	Notes
DMSO	≥ 10 mM (Estimated)	Prepare a high-concentration stock solution for serial dilutions.
Culture Media	Dependent on final DMSO concentration	Precipitation may occur. Final DMSO concentration should be ≤0.5%.
Water	Insoluble or very poorly soluble	Not a recommended solvent.

Table 2: Stability of **Idh2R140Q-IN-2** Solutions

Storage Condition	Solvent	Recommended Storage Duration	Notes
-20°C or -80°C	DMSO	Up to 6 months (aliquoted)	Avoid repeated freeze-thaw cycles.
4°C	DMSO	Short-term (days to weeks)	Prone to water absorption which can affect stability.
37°C (in incubator)	Culture Media with ≤0.5% DMSO	Experiment duration (typically hours to a few days)	Stability in aqueous solutions can be pH-dependent. [2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of Idh2R140Q-IN-2 in DMSO

Objective: To prepare a concentrated stock solution of **Idh2R140Q-IN-2** for use in cell-based assays.

Materials:

- **Idh2R140Q-IN-2** (solid powder)
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Allow the vial of powdered **Idh2R140Q-IN-2** to equilibrate to room temperature before opening to prevent condensation.
- Calculate the volume of DMSO required to achieve a 10 mM stock solution based on the molecular weight of **Idh2R140Q-IN-2** and the amount of powder provided.

- Add the calculated volume of sterile DMSO to the vial containing the **Idh2R140Q-IN-2** powder.
- Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- Visually inspect the solution to ensure there are no visible particles.
- Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C.

Protocol 2: Dilution of **Idh2R140Q-IN-2** for Cell Culture Experiments

Objective: To prepare a working solution of **Idh2R140Q-IN-2** in culture medium from a DMSO stock solution.

Materials:

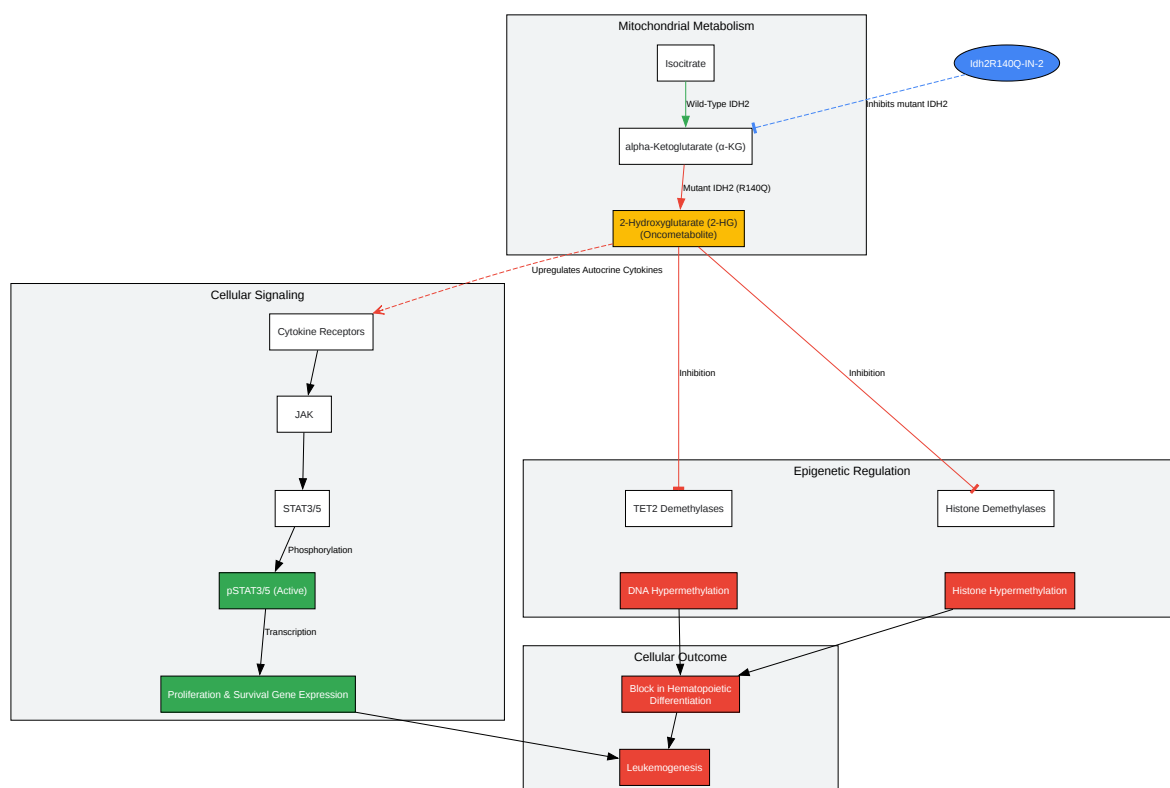
- 10 mM **Idh2R140Q-IN-2** in DMSO (from Protocol 1)
- Sterile cell culture medium
- Sterile microcentrifuge tubes or a 96-well plate for serial dilutions

Procedure:

- Thaw a single aliquot of the 10 mM **Idh2R140Q-IN-2** stock solution at room temperature.
- Perform serial dilutions of the stock solution in sterile DMSO to achieve an intermediate concentration that can be easily diluted into the final culture medium. For example, to achieve a final concentration of 10 μ M in your experiment with a final DMSO concentration of 0.1%, you would need to prepare a 10 mM stock, then dilute it to a 10 mM intermediate stock in DMSO, and then add 1 μ L of this intermediate stock to 1 mL of culture medium.

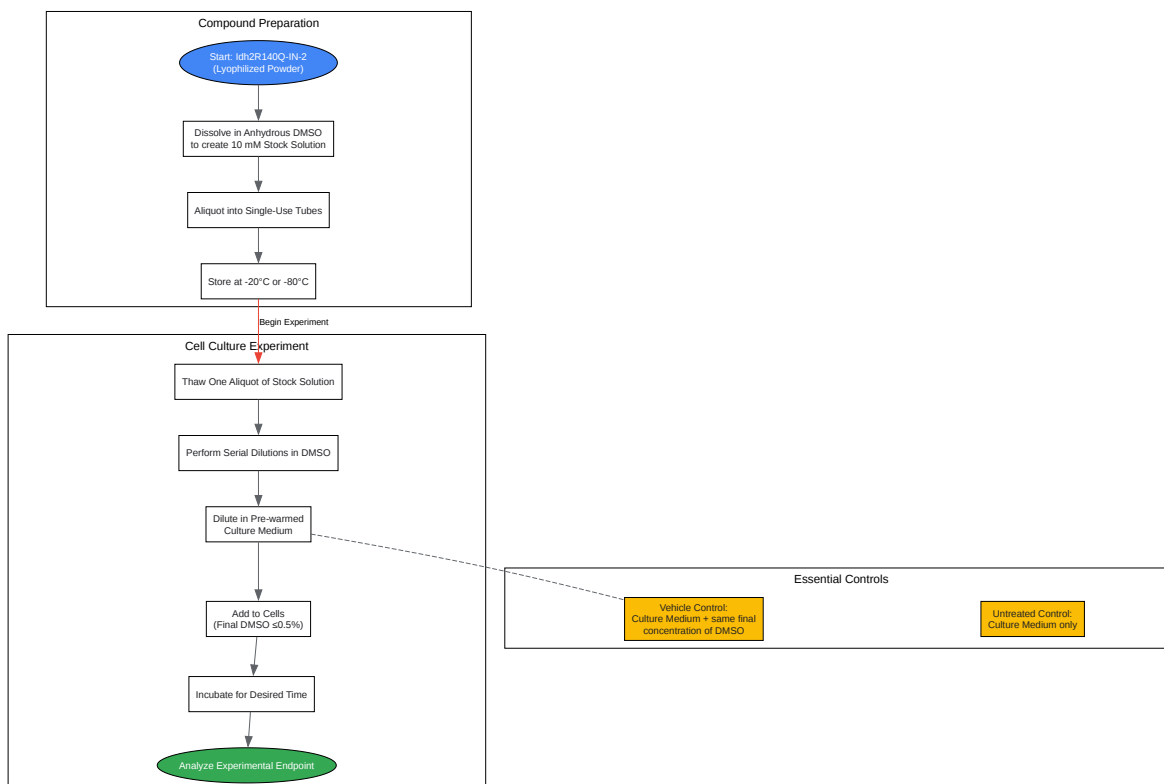
- Add the desired volume of the appropriate DMSO-diluted inhibitor to your pre-warmed cell culture medium. Pipette up and down gently to mix.
- Ensure the final concentration of DMSO in the culture medium does not exceed 0.5%.
- Always include a vehicle control in your experiment, which consists of the same final concentration of DMSO in the culture medium without the inhibitor.

Visualizations



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Caption: Signaling pathway of the IDH2 R140Q mutation in AML.



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Caption: Experimental workflow for using **Idh2R140Q-IN-2**.

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References

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